

# An In-depth Technical Guide to Metanil Yellow: Structure, Properties, and Analysis

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Metanil yellow*

CAS No.: 68417-63-0

Cat. No.: B10817225

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## Abstract

**Metanil yellow** is a monoazo dye belonging to the class of non-permitted food colorants, yet it is frequently encountered as an adulterant in various food products, particularly in developing nations. Its bright, appealing yellow color and low cost contribute to its illicit use, despite significant evidence of its toxicity. This technical guide provides a comprehensive overview for researchers, toxicologists, and drug development professionals on the chemical structure, physicochemical properties, synthesis, and toxicological profile of **Metanil yellow**.

Furthermore, it details validated, step-by-step analytical methodologies for its detection and quantification in complex matrices, emphasizing the causality behind experimental choices to ensure scientific integrity. This document serves as a critical resource for understanding and combating the public health risks associated with this hazardous dye.

## Introduction

**Metanil yellow**, also known as Acid Yellow 36, is a synthetic dye primarily used in industries for coloring non-food items such as paper, leather, textiles, and detergents.[1] It is synthesized through the diazotization of metanilic acid and its subsequent coupling with diphenylamine.[2]

[3] Despite being explicitly banned for consumption under food safety regulations worldwide, its use as an adulterant is rampant. It is commonly added to foods like turmeric powder, pulses (like arhar dal), sweets, and other products to enhance their yellow color and perceived freshness.[4][5]

The persistence of **Metanil yellow** in the food chain poses a significant public health concern. Numerous animal studies have demonstrated its multi-organ toxicity, with pronounced adverse effects on the nervous and hepatic systems.[4][6] Chronic consumption has been linked to neurotoxic effects, including alterations in neurotransmitter levels and impaired learning abilities.[7] Furthermore, it is considered a hepatotoxic agent, capable of inducing oxidative stress and damaging liver tissues.[2] Given these risks, robust, sensitive, and reliable analytical methods are paramount for regulatory monitoring and enforcement to safeguard consumer health.

## Chemical Identity and Structure

A thorough understanding of **Metanil yellow**'s chemical nature is fundamental to developing effective detection and mitigation strategies.

- Nomenclature:
  - IUPAC Name: Sodium 3-[(4-anilinophenyl)diazenyl]benzenesulfonate[6][8]
  - Synonyms: Acid Yellow 36, C.I. 13065, **Metanil yellow G**[4][9]
- Chemical Formula:  $C_{18}H_{14}N_3NaO_3S$ [8]
- Molecular Weight: 375.38 g/mol [4][10]

The structure is characterized by a central azo group (-N=N-) linking two aromatic ring systems. One ring is a benzenesulfonate group, which confers water solubility, while the other is a diphenylamine moiety. The sodium salt form is the most common.

Caption: Chemical Structure of **Metanil Yellow**.

## Physicochemical Properties

The physical and chemical properties of **Metanil yellow** dictate its behavior in various matrices and are crucial for developing analytical methods. It is typically an orange-yellow powder.[11]

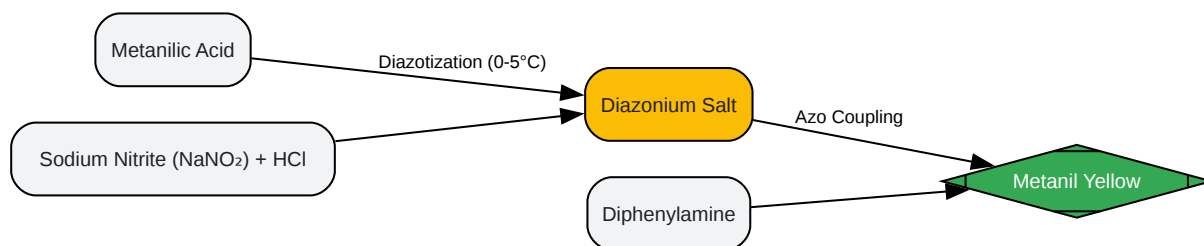
Property	Value / Description	Source(s)
Physical State	Yellow to orange powder/solid.	[9][12]
Molecular Formula	C <sub>18</sub> H <sub>14</sub> N <sub>3</sub> NaO <sub>3</sub> S	[8]
Molar Mass	375.38 g·mol <sup>-1</sup>	[4]
Melting Point	> 250 °C	[6]
Solubility	Soluble in water (25g/L).	[11]
λ <sub>max</sub> (in Water)	431-438 nm	[13]
λ <sub>max</sub> (in Methanol)	410-420 nm	[13]
pH Indicator Range	pH 1.2 (Red) to pH 3.2 (Yellow)	[4][6]

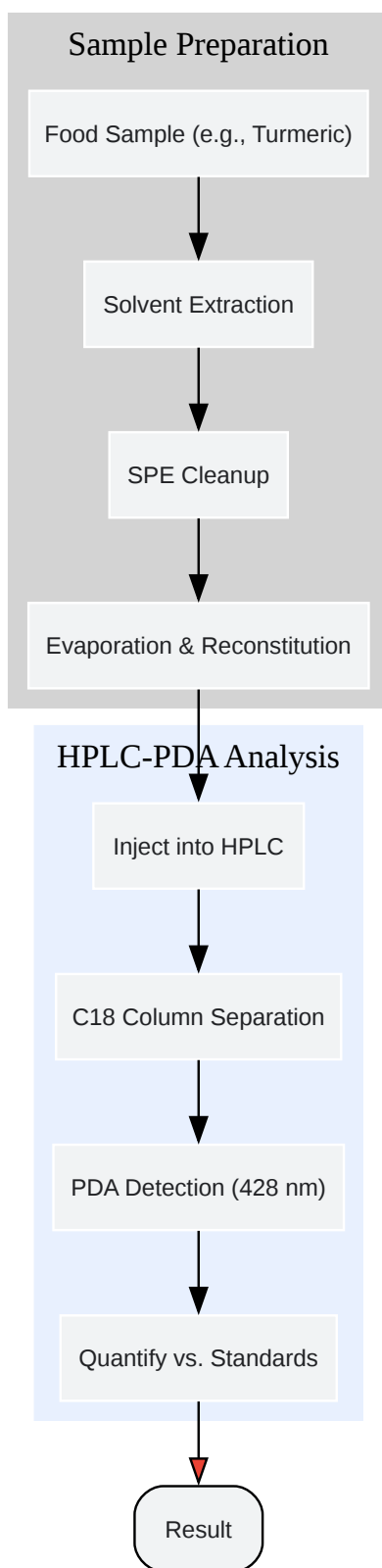
## Synthesis Overview

The industrial synthesis of **Metanil yellow** is a classic example of azo coupling, a cornerstone of dye chemistry. The process involves two primary stages: diazotization and azo coupling.

Causality in Synthesis:

- **Diazotization:** Metanilic acid (3-aminobenzenesulfonic acid) is treated with nitrous acid (HNO<sub>2</sub>), typically generated in situ from sodium nitrite and a strong acid like hydrochloric acid (HCl) at low temperatures (0-5 °C). The low temperature is critical to prevent the highly unstable diazonium salt from decomposing. The electrophilic nitrosonium ion (NO<sup>+</sup>) attacks the amino group of the metanilic acid, leading to the formation of a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is a weak electrophile. It is then reacted with a coupling agent, in this case, diphenylamine. Diphenylamine is an electron-rich aromatic compound that readily undergoes electrophilic substitution. The coupling reaction occurs at the para position of the diphenylamine, forming the characteristic -N=N- azo bridge that links the two aromatic systems. The final product is the sodium salt of the azo dye.[2][3]





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